Application Note: Functionalization of 1-(2-methoxyethyl)-1H-tetrazol-5-amine

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Compound of Interest

Compound Name:	*1-(2-methoxyethyl)-1H-1,2,3,4-tetrazol-5-amine*
CAS No.:	*1421780-45-1*
Cat. No.:	*B1375052*

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Executive Summary & Chemical Context[1][2][3][4][5][6][7][8][9]

1-(2-methoxyethyl)-1H-tetrazol-5-amine (CAS: 54193-27-0) is a critical pharmacophore, most notably serving as the side-chain precursor for the cephamycin antibiotic Cefmetazole. Beyond this specific application, the 1-substituted-5-aminotetrazole scaffold represents a valuable bioisostere for carboxylic acids and cis-amide bonds in peptidomimetics.

The Challenge: The primary amine at the C5 position is significantly less nucleophilic than standard alkyl amines or anilines. The tetrazole ring acts as a strong electron-withdrawing group (EWG), delocalizing the nitrogen lone pair into the aromatic system. Consequently, standard "textbook" amide couplings (e.g., EDC/NHS in DCM) often fail or suffer from slow kinetics and low conversion.

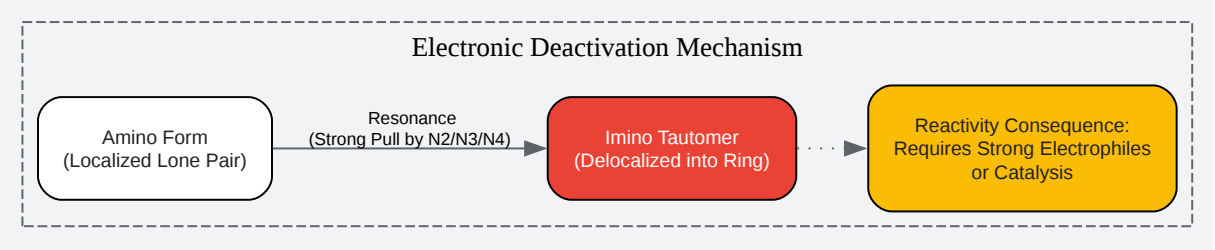
The Solution: This guide categorizes functionalization strategies based on electrophile reactivity, providing industrial-grade protocols for:

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- Acylation: Using high-energy electrophiles (Acid Chlorides/Mixed Anhydrides).
- N-Arylation: Palladium-catalyzed cross-coupling (Buchwald-Hartwig).[1]
- Urea Formation: Reaction with isocyanates.

Mechanistic Insight: Overcoming Low Nucleophilicity

To successfully functionalize this amine, one must understand its electronic environment. The resonance structures below illustrate why the exocyclic amine is "deactivated."



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Figure 1: The tetrazole ring acts as an electron sink, reducing the availability of the exocyclic amine lone pair for nucleophilic attack.

Protocol A: Acylation (Amide Bond Formation)

Application: Synthesis of Drug Intermediates (e.g., Cefmetazole analogs). Strategy: Use of Acid Chlorides or Mixed Anhydrides. Standard coupling agents (HATU/EDC) are generally insufficient unless heating is applied.

Materials

- Substrate: 1-(2-methoxyethyl)-1H-tetrazol-5-amine (1.0 equiv)
- Electrophile: Acid Chloride (1.1 equiv) OR Carboxylic Acid + Isobutyl Chloroformate.
- Base: N,N-Diisopropylethylamine (DIPEA) or Pyridine (2.5 equiv).

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- Solvent: Anhydrous THF or DMF (DMF is preferred for solubility).

Step-by-Step Procedure

- Preparation: Dissolve the tetrazole amine (10 mmol) in anhydrous DMF (5 vol, 50 mL). The solution may be slightly warming; ensure complete dissolution.
- Base Addition: Add DIPEA (25 mmol) via syringe. Cool the mixture to 0°C under nitrogen atmosphere.
- Electrophile Addition:
  - If using Acid Chloride: Add dropwise over 15 minutes to control exotherm.
  - If using Mixed Anhydride: In a separate flask, react the carboxylic acid with isobutyl chloroformate and NMM at -15°C for 20 mins, then transfer the tetrazole solution into this active ester mixture.
- Reaction: Allow to warm to Room Temperature (RT). Stir for 4–6 hours.
  - Checkpoint: Monitor by HPLC (254 nm). The starting amine elutes early; the amide product will be significantly retained.
- Workup (Critical):
  - Quench with water (10 vol).
  - Adjust pH to ~3 with 1N HCl (careful not to hydrolyze the product).
  - Extract with Ethyl Acetate (3x).
  - Wash organics with brine, dry over Na2SO4, and concentrate.
- Purification: Recrystallization is preferred over column chromatography due to the polarity of the tetrazole. Common solvent system: Ethanol/Water or IPA/Hexane.

Troubleshooting Table

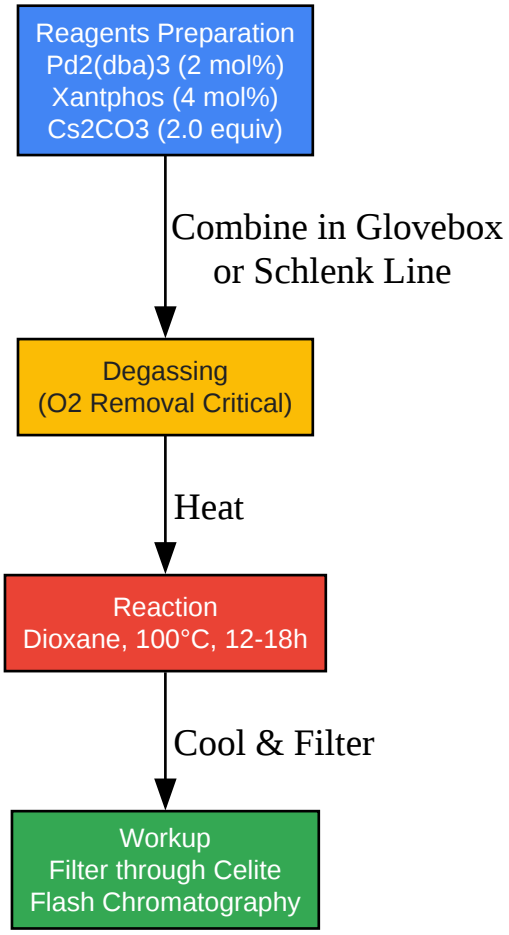
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Observation	Root Cause	Corrective Action
Low Conversion (<50%)	Amine nucleophilicity too low.	Switch to Acid Chloride; add DMAP (0.1 equiv) as a nucleophilic catalyst.
O-Acylation vs N-Acylation	Tautomerization issues.	Use a non-polar solvent (THF) if solubility permits to favor the amino-form.
Product stuck in Aqueous	Product is amphoteric.	Do not use strong acid during workup. Keep pH ~5-6 during extraction.

Protocol B: Palladium-Catalyzed N-Arylation (Buchwald-Hartwig)

Application: Creating bi-aryl/heteroaryl linkages (Molecular Glues, PROTACs). Strategy: The weak nucleophilicity requires a specific ligand system (Xantphos or BrettPhos) to facilitate the reductive elimination step on the Palladium center.

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Figure 2: Optimized Buchwald-Hartwig workflow for deactivated amines.

Experimental Protocol

- Catalyst Pre-complexation: In a vial, mix Pd2(dba)3 (2 mol%) and Xantphos (4 mol%) in 1,4-dioxane. Stir at RT for 5 mins until the solution turns a clear orange/red.
- Reaction Setup: Add 1-(2-methoxyethyl)-1H-tetrazol-5-amine (1.0 equiv), Aryl Bromide (1.0 equiv), and Cesium Carbonate (2.0 equiv) to a pressure tube.
- Initiation: Add the catalyst solution to the pressure tube. Purge with Argon for 2 minutes. Seal the tube.
- Heating: Heat to 100°C for 16 hours.

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- Purification: Cool to RT. Dilute with DCM. Filter through a pad of Celite to remove inorganic salts and Pd black. Concentrate and purify via silica gel chromatography (Gradient: 0-10% MeOH in DCM).

Note: Aryl Chlorides may require the more active BrettPhos Pd G3 precatalyst.

Protocol C: Urea Synthesis

Application: Peptidomimetics and kinase inhibitor scaffolds. Strategy: Isocyanates are sufficiently electrophilic to react with the tetrazole amine without catalysis, though heat is often required.

Procedure

- Dissolve amine (1.0 equiv) in anhydrous THF.
- Add Isocyanate (1.1 equiv).
- Catalyst: Add 1 drop of Triethylamine (TEA) or DBU.
- Reflux (66°C) for 3 hours.
    - Self-Validating Sign: The product often precipitates out of the THF solution upon cooling, allowing for simple filtration.

Safety & Stability (E-E-A-T)

- Energetic Potential: While the 2-methoxyethyl chain adds steric bulk and "dilutes" the nitrogen content, tetrazoles are inherently energetic.
    - Warning: Do not subject the dry solid to excessive friction or shock.
    - Warning: Avoid contact with strong acids and heavy metals (Pb, Hg, Ag) simultaneously, as this can form highly explosive metal tetrazolid salts.
- Thermal Stability: The molecule is generally stable up to ~150°C. DSC (Differential Scanning Calorimetry) is recommended before scaling up any reaction above 100g.

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References

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- Reactivity of Tetrazoles (Review)
  - Article: 5-Substituted-1H-tetrazoles as Carboxylic Acid Bioisosteres.[3]
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- General Amide Coupling Conditions
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